

In-Depth Technical Guide: H-L-Arg-anbaipr 2HCl

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Compound of Interest

Compound Name: *H-L-Arg-anbaipr 2hcl*

Cat. No.: *B1528248*

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For Researchers, Scientists, and Drug Development Professionals

Core Properties and Identification

H-L-Arg-anbaipr 2HCl, identified by the CAS Number 1272755-10-8, is a synthetic compound with significant potential in biochemical and pharmaceutical research.^{[1][2][3][4]} Its systematic name is (S)-5-(2-Amino-5-((diaminomethylidene)amino)pentanamido)-N-isopropyl-2-nitrobenzamide Dihydrochloride.^[4] It is also referred to as L-Arginine-[4-nitro-3-(carboxy-isopropyl amid)-phenyl] ester dihydrochloride.^[3]

This compound is a derivative of the amino acid L-arginine and is characterized by the presence of an amino-nitrobenzoic acid isopropylamide (anbaipr) moiety. It is typically supplied as a white to light yellow crystalline powder with a purity of at least 99%.^{[1][3]}

Property	Value	Reference
CAS Number	1272755-10-8	[1][2][3][4]
Chemical Name	(S)-5-(2-Amino-5-((diaminomethylidene)amino)pentanamido)-N-isopropyl-2-nitrobenzamide Dihydrochloride	[4]
Synonym	L-Arginine-[4-nitro-3-(carboxy-iso-propyl amid)-phenyl] ester dihydrochloride, H-L-Arg-ANBAiPr*2HCl	[1][3]
Molecular Formula	C ₁₆ H ₂₅ N ₇ O ₄ ·2HCl	[1][3]
Molecular Weight	452.3 g/mol	[3]
Appearance	White to light yellow crystalline powder	[3]
Purity	≥ 99% (HPLC, TLC)	[3]
Optical Rotation	[α] _{D20} = 61 - 66 ° (C=0.6 in H ₂ O)	[3]
Storage Conditions	2-8°C	[1]

Biological Activity and Applications

H-L-Arg-anbaipr 2HCl is recognized for its role as an enzyme substrate and its potential applications in pharmaceutical research.[5] Its primary areas of investigation include:

- **Nitric Oxide Production:** The compound is explored for its potential to enhance the production of nitric oxide (NO), a critical signaling molecule in various physiological processes, including cardiovascular regulation.[3]
- **Biochemical Research:** It serves as a substrate in studies of metabolic pathways involving amino acids, offering insights into cellular functions and the mechanisms of disease.[3]

Experimental Protocols

While specific, detailed experimental protocols for **H-L-Arg-anbaipr 2HCl** are not widely published in publicly available literature, a general workflow for its use as an enzyme substrate can be inferred. The following represents a logical experimental approach.

General Enzyme Substrate Assay Workflow

Caption: A generalized workflow for utilizing **H-L-Arg-anbaipr 2HCl** in an enzyme assay.

Potential Signaling Pathway Involvement

Given its application in research related to nitric oxide production, a plausible signaling pathway for **H-L-Arg-anbaipr 2HCl**'s effects could involve its interaction with nitric oxide synthase (NOS) enzymes. As a derivative of L-arginine, a primary substrate for NOS, it may act as a substrate or modulator of this pathway.

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